

# efficacy comparison of natural vs synthetic bisnoryangonin

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## Compound Focus: Bisnoryangonin

CAS No.: 13709-27-8

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## Scientific Context of Bisnoryangonin

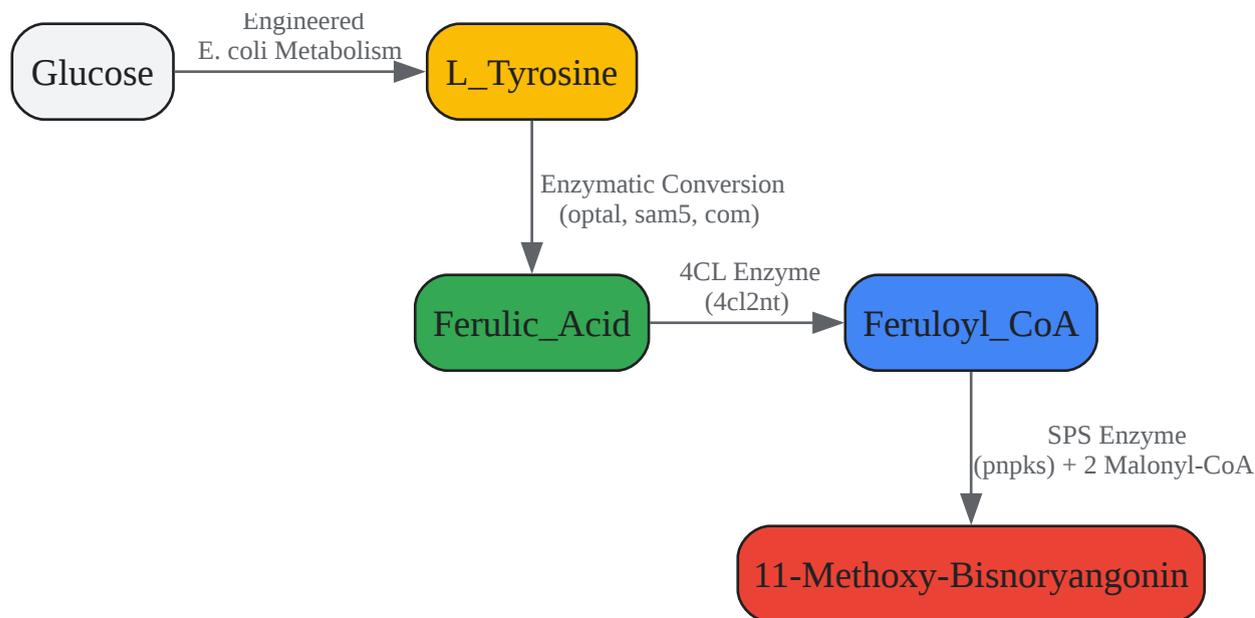
**Bisnoryangonin** is a natural **styrylpyrone compound**. One identified source is the mushroom *Gymnopilus spectabilis* [1]. A closely related derivative, **11-methoxy-bisnoryangonin**, has been investigated for its potential bioactivities.

Research indicates that styrylpyrone compounds, like kavain found in Kava root, are associated with effects on the nervous system, such as anesthetic, sedative, and anxiolytic properties [2] [3]. Other styrylpyrones from mushrooms have shown a range of important biological effects, including **anti-diabetic, anti-oxidative, anti-platelet, anti-inflammatory, anti-cancer, and antiviral activities** [2] [3].

## Engineering a Biosynthetic Pathway

A significant scientific achievement relevant to your query is the *de novo* biosynthesis of 11-methoxy-**bisnoryangonin** in a laboratory strain of *E. coli* [2] [3]. This process creates a "synthetic" supply of the compound through microbial fermentation, bypassing the need for extraction from natural plant or mushroom sources.

The engineered biosynthetic pathway in *E. coli* uses a simple carbon source like glucose to produce the target compound. The following diagram outlines the key steps and genes involved in this process.



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The experimental protocol for this microbial production is summarized below:

#### Experimental Summary for Microbial Production [2] [3]

Aspect	Description
Objective	<i>De novo</i> production of 11-methoxy-bisnoryangonin from glucose in <i>E. coli</i> .
Host Strain	Engineered <i>E. coli</i> $\Delta$ COS1 (an L-tyrosine overproducing strain).
Key Genes	<b>pET-opT5M plasmid:</b> <i>optal</i> (TAL), <i>sam5</i> (C3H), <i>com</i> (COMT). <b>pET22-4P plasmid:</b> <i>4cl2nt</i> (4CL), <i>pnpks</i> (SPS).
Culture Conditions	Minimal glucose medium with ampicillin & kanamycin; 24-hour culture.
Key Achievement	Production titer of <b>52.8 mg/L</b> , an 8.5-fold increase over the parental strain.

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## References

1. Occurrence of bis - noryangonin in Gymnopilus... | Semantic Scholar [semanticscholar.org]
2. Construction of an Artificial Biosynthetic Pathway for the Styrylpyrone... [pmc.ncbi.nlm.nih.gov]
3. Frontiers | Construction of an Artificial Biosynthetic Pathway for the... [frontiersin.org]

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